

Technical Guide: 17:0-20:3 PE-d5 for Advanced Lipidomics Research

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Compound of Interest

Compound Name: 17:0-20:3 PE-d5

CAS No.: 2342575-53-3

Cat. No.: B15557593

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 17:0-20:3 Phosphatidylethanolamine-d5 (**17:0-20:3 PE-d5**), a critical internal standard for mass spectrometry-based lipidomics. This document details supplier information, technical specifications, and established experimental protocols for its application in quantitative lipid analysis.

Supplier and Product Information

17:0-20:3 PE-d5 is a high-purity, deuterated phospholipid primarily supplied by Avanti Polar Lipids and distributed through various life science vendors. It is a key component of comprehensive internal standard mixtures used to ensure accuracy and reproducibility in lipid quantification.

Key Suppliers

Supplier	Product Name	Catalog Number
Avanti Polar Lipids	17:0-20:3 PE-d5	A85718 (Previously 856718)
Sigma-Aldrich/MilliporeSigma	17:0-20:3 PE-d5 Avanti Research™ - A Croda Brand	856718L
MedChemExpress	17:0-20:3 PE-d5	HY-146846S

Technical Specifications

The following table summarizes the key technical data for **17:0-20:3 PE-d5**.

Property	Value	Source
Synonym	1-heptadecanoyl-2-eicosatrienoyl-sn-glycero(d5)-3-phosphoethanolamine	[Avanti Polar Lipids, Sigma-Aldrich]
Molecular Formula	C42H73D5NO8P	[Avanti Polar Lipids]
Molecular Weight	761.08 g/mol	[Avanti Polar Lipids]
CAS Number	2936622-54-5	[Avanti Polar Lipids, Sigma-Aldrich]
Purity	>99%	[Avanti Polar Lipids]
Formulation	Solution (typically in chloroform or a dichloromethane:methanol mixture)	[Avanti Polar Lipids, Sigma-Aldrich]
Storage Temperature	-20°C	[Avanti Polar Lipids, Sigma-Aldrich]

Experimental Protocols

17:0-20:3 PE-d5 is predominantly used as an internal standard in quantitative lipidomics workflows, particularly those employing liquid chromatography-mass spectrometry (LC-MS). Its deuterated nature allows it to be distinguished from endogenous, non-deuterated lipids,

thereby enabling accurate quantification by correcting for variations in sample extraction and instrument response.

Application as an Internal Standard in Lipidomics

This phospholipid is a component of the UltimateSPLASH™ ONE internal standard mixture from Avanti Polar Lipids.[1][2] This mixture contains a comprehensive set of 69 deuterated lipid standards across 15 lipid classes, designed to cover a broad range of lipid species found in biological samples.[1][2]

The use of a comprehensive internal standard mixture like UltimateSPLASH™ ONE, which includes **17:0-20:3 PE-d5**, is crucial for accurate quantification in large-scale lipidomics studies.[1][3]

Lipid Extraction Protocol using Methyl-tert-butyl ether (MTBE)

A widely used method for lipid extraction from biological samples (e.g., plasma, cells, tissues) is the MTBE method.[3][4] The following is a generalized protocol where an internal standard mixture containing **17:0-20:3 PE-d5** would be incorporated.

Materials:

- Biological sample (e.g., 25 µL of plasma)
- Methanol (MeOH), pre-chilled
- Methyl-tert-butyl ether (MTBE)
- Internal standard mixture (e.g., UltimateSPLASH™ ONE) in a suitable solvent
- Water (LC-MS grade)
- Vortex mixer
- Centrifuge

Procedure:

- To 25 μL of the biological sample in a microcentrifuge tube, add a defined volume of the internal standard mixture.[3]
- Add 231 μL of methanol and 770 μL of MTBE.[3]
- Vortex the mixture thoroughly and incubate at room temperature for 1 hour on an orbital shaker.[3]
- Induce phase separation by adding 192.5 μL of water.[3]
- Incubate for 10 minutes at room temperature.[3]
- Centrifuge at high speed (e.g., 15,800 x g) for 10 minutes to separate the layers.[3]
- The upper, lipid-containing organic layer is carefully collected for subsequent analysis.

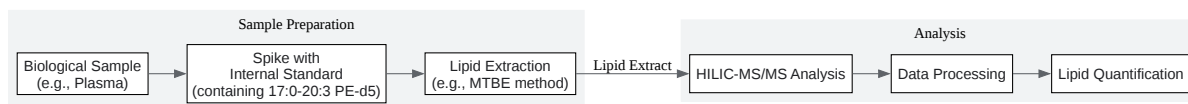
HILIC-MS/MS for Lipid Analysis

Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with tandem mass spectrometry (MS/MS) is a powerful technique for separating and quantifying different lipid classes.[3][5] In this method, lipids are separated based on the polarity of their headgroups. The co-elution of the internal standard with its corresponding lipid class helps to minimize analytical variability.[6]

A study on COVID-19 patient plasma utilized a targeted HILIC-MS/MS lipidomics platform where **17:0-20:3 PE-d5** was one of the internal standards used for the phosphatidylethanolamine class.[3]

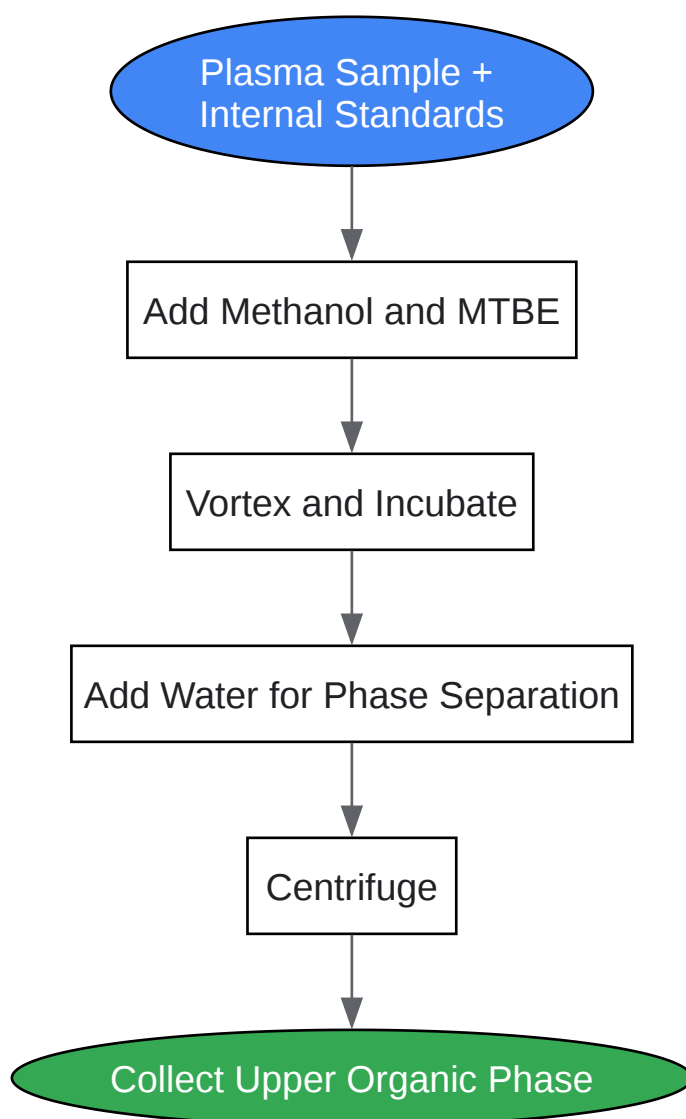
Visualizations

The following diagrams illustrate the experimental workflow for a typical lipidomics experiment utilizing **17:0-20:3 PE-d5** as an internal standard.



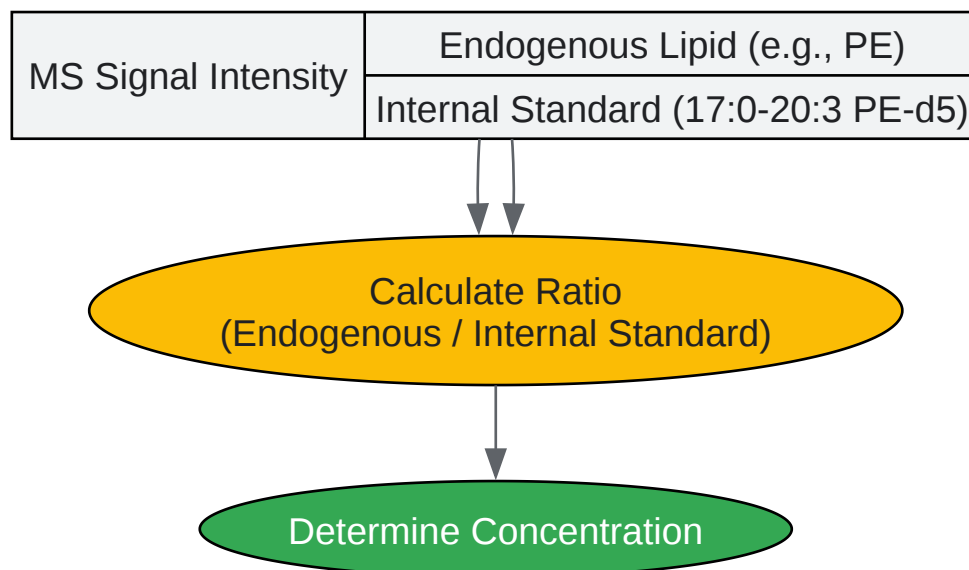
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Caption: General workflow for a lipidomics experiment.



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Caption: MTBE lipid extraction protocol.



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